

Proper Disposal of BMS-191095: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: BMS-191095

Cat. No.: B1139385

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For researchers, scientists, and drug development professionals handling **BMS-191095**, a selective activator of mitochondrial ATP-sensitive potassium (mitoKATP) channels, ensuring its proper disposal is a critical component of laboratory safety and regulatory compliance. In the absence of a specific Safety Data Sheet (SDS) with explicit disposal instructions, this guide provides a comprehensive operational plan based on the compound's known characteristics and general principles of chemical waste management.

Key Compound Information

A summary of the pertinent data for **BMS-191095** hydrochloride is presented below, compiled from available chemical supplier information. This information is crucial for a preliminary risk assessment before handling and disposal.

Property	Value
Chemical Name	(3R,4S)-4-[(4-Chlorophenyl)(1H-imidazol-2-ylmethyl)amino]-3,4-dihydro-3-hydroxy-2,2-dimethyl-2H-1-benzopyran-6-carbonitrile monohydrochloride
Molecular Formula	C ₂₂ H ₂₁ ClN ₄ O ₂ · HCl
Molecular Weight	445.34 g/mol
Appearance	White to beige powder
Solubility	Soluble in DMSO (20 mg/mL)
Hazard Classifications	Eye Irritant 2, Skin Irritant 2, Specific Target Organ Toxicity (Single Exposure) 3 (Respiratory system)
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)
Storage Class	11 (Combustible Solids)

Experimental Protocols: Disposal Procedures

The following step-by-step protocol is a recommendation for the proper disposal of **BMS-191095** in a laboratory setting. This procedure should be adapted to comply with the specific regulations of your institution and local authorities.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including a lab coat, chemical-resistant gloves (nitrile or neoprene), and safety glasses or goggles.
- If handling the powder outside of a certified chemical fume hood, a respirator may be necessary to avoid inhalation.

2. Waste Identification and Segregation:

- All disposable materials that have come into contact with **BMS-191095**, such as pipette tips, contaminated gloves, and empty vials, should be considered hazardous waste.
- Segregate this waste from general laboratory trash.

3. Waste Collection:

- Solid Waste: Collect all solid waste contaminated with **BMS-191095** in a designated, leak-proof, and clearly labeled hazardous waste container. The container should be compatible with the chemical properties of the compound.
- Liquid Waste: For solutions of **BMS-191095** (e.g., in DMSO), collect the waste in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.

4. Waste Labeling:

- Clearly label the hazardous waste container with the following information:
 - "Hazardous Waste"
 - The full chemical name: **BMS-191095** hydrochloride
 - The solvent used (if applicable, e.g., DMSO)
 - The approximate concentration and quantity of the waste
 - The date of accumulation
 - The hazard classifications: "Irritant," "Combustible Solid"

5. Storage of Waste:

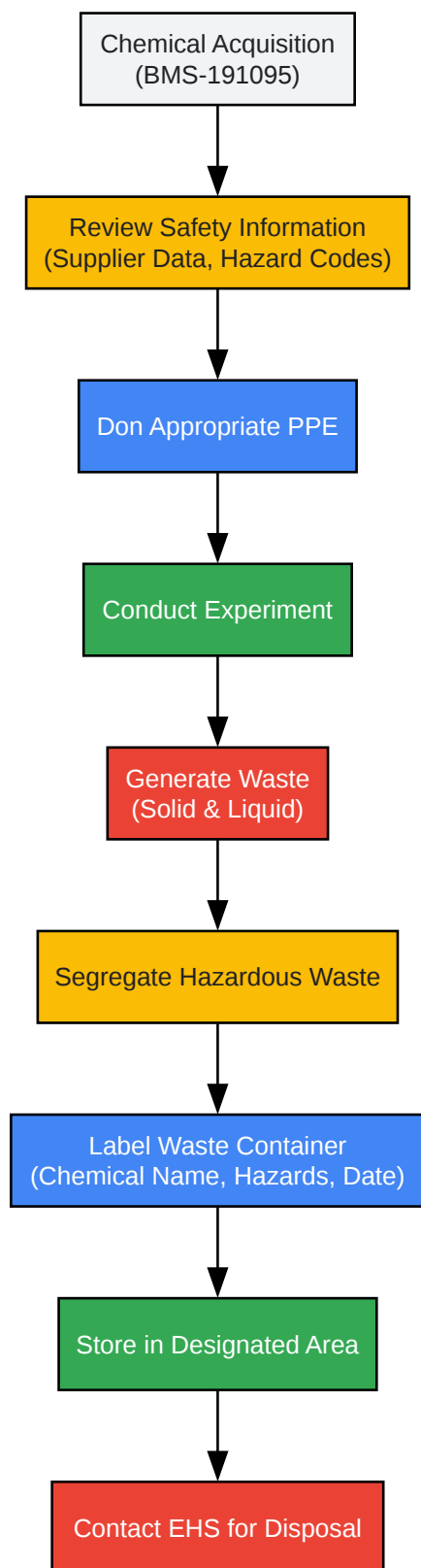
- Store the sealed and labeled hazardous waste container in a designated, well-ventilated, and secure waste accumulation area.
- Ensure the storage area is away from sources of ignition and incompatible materials.

6. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Never dispose of **BMS-191095** down the drain or in the regular trash.

Logical Workflow for Chemical Handling and Disposal

The following diagram illustrates the decision-making process and workflow for the safe handling and disposal of a research chemical like **BMS-191095**.



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